

Erythrocentaurin: A Technical Whitepaper on its Discovery and Scientific History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Erythrocentaurin*

Cat. No.: *B1671063*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Erythrocentaurin, a naturally occurring dihydroisocoumarin, has been identified in various plant species within the Gentianaceae family. This document provides a comprehensive overview of the current scientific knowledge regarding **Erythrocentaurin**, including its discovery, physicochemical properties, and known biological activities. Detailed experimental protocols for its isolation and purification are presented, alongside a discussion of synthetic strategies for the broader class of 3,4-dihydroisocoumarins. While a definitive historical account of its initial discovery remains to be fully elucidated, this paper synthesizes the available information to provide a foundational technical guide for researchers. Notably, a significant gap exists in the understanding of its mechanism of action and associated signaling pathways, representing a key area for future investigation.

Introduction

Erythrocentaurin, chemically known as 1-oxo-3,4-dihydroisochromene-5-carbaldehyde, is a secondary metabolite found in a variety of plants, including those of the *Centaurium* and *Gentiana* genera[1]. As a member of the isocoumarin class of compounds, **Erythrocentaurin** is of interest to the scientific community due to the diverse pharmacological activities exhibited by related molecules[2][3][4][5]. This whitepaper aims to consolidate the existing technical data on **Erythrocentaurin**, covering its discovery and history, chemical properties, and biological significance.

Discovery and History

While a precise historical record detailing the first isolation and characterization of **Erythrocentaurin** could not be definitively identified in the available literature, the study of isocoumarins as a chemical class dates back to the mid-20th century[3][5]. The initial research into these compounds was largely driven by their prevalence in fungi and their diverse biological effects[3][5]. The specific elucidation of **Erythrocentaurin**'s structure and its identification in various plant species, such as *Enicostemma littorale* and *Centaurium erythraea*, represents a more recent advancement in the field of natural product chemistry.

Physicochemical Properties

Erythrocentaurin is a small molecule with the molecular formula $C_{10}H_8O_3$. Its chemical structure and key physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_{10}H_8O_3$	PubChem
IUPAC Name	1-oxo-3,4-dihydroisochromene-5-carbaldehyde	PubChem
Molecular Weight	176.17 g/mol	PubChem
CAS Number	50276-98-7	PubChem
Synonyms	5-Formyl-3,4-dihydroisocoumarin	PubChem

Biological Activity and Potential Therapeutic Targets

The biological activity of **Erythrocentaurin** has not been extensively studied. However, one study has reported its ability to inhibit the enzyme α -amylase, suggesting potential applications in the management of carbohydrate metabolism.

Biological Target	Activity	Quantitative Data	Source
α -Amylase	Inhibition	IC ₅₀ : 1.67 \pm 0.28 mg/mL	[2]

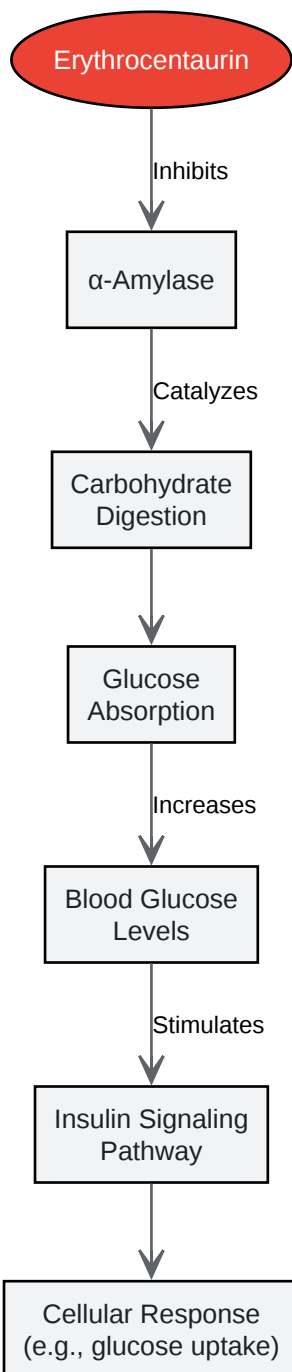
The broader class of isocoumarins and 3,4-dihydroisocoumarins, to which **Erythrocentaurin** belongs, has been shown to exhibit a wide range of biological activities, including antimicrobial, antifungal, anti-inflammatory, and antitumor effects[1][2][3][4][6]. This suggests that **Erythrocentaurin** may possess a wider range of pharmacological properties that are yet to be investigated. The lack of research into the specific cellular targets and mechanism of action of **Erythrocentaurin** presents a significant opportunity for future research.

Experimental Protocols

Isolation and Purification of Erythrocentaurin from *Enicostemma littorale*

A detailed protocol for the preparative isolation of **Erythrocentaurin** has been reported. This method utilizes medium-pressure liquid chromatography (MPLC) for efficient purification.

Experimental Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,4-Dihydroisocoumarins, Interesting Natural Products: Isolation, Organic Syntheses and Biological Activities | Bentham Science [eurekaselect.com]
- 2. researchgate.net [researchgate.net]
- 3. Recent advances in the discovery, biosynthesis, and therapeutic potential of isocoumarins derived from fungi: a comprehensive update - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Recent advances in the discovery, biosynthesis, and therapeutic potential of isocoumarins derived from fungi: a comprehensive update - RSC Advances (RSC Publishing) DOI:10.1039/D2RA08245D [pubs.rsc.org]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Erythrocentaurin: A Technical Whitepaper on its Discovery and Scientific History]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671063#discovery-and-history-of-erythrocentaurin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com